

Assessing p300/CBP Inhibition with (R,R)-CPI-1612: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: (R,R)-CPI-1612

Cat. No.: B15587985

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

The highly homologous histone acetyltransferases (HATs) CREB-binding protein (CBP) and E1A binding protein p300 (EP300) are critical transcriptional co-activators that play a central role in regulating gene expression. By acetylating histone proteins, CBP/p300 facilitate a more open chromatin structure, making it accessible for transcription. Beyond histones, they also acetylate numerous non-histone proteins, thereby influencing a wide array of cellular processes including proliferation, differentiation, and DNA repair. Dysregulation of CBP/p300 activity is implicated in various diseases, most notably cancer, making them attractive therapeutic targets.

(R,R)-CPI-1612 is a potent and selective, orally active inhibitor of the HAT activity of p300/CBP. This document provides detailed application notes and protocols for assessing the inhibitory activity of **(R,R)-CPI-1612** and other p300/CBP inhibitors.

Data Presentation: (R,R)-CPI-1612 Inhibitory Activity

The following tables summarize the quantitative data for CPI-1612, the racemic mixture containing the active (R,R)-enantiomer.

Table 1: Biochemical Inhibitory Activity of CPI-1612

Target	IC ₅₀ (nM)
EP300 HAT	8.1
Full-length EP300	<0.5
Full-length CBP	2.9

Table 2: Cellular and In Vivo Activity of CPI-1612

Assay	IC ₅₀ / Effect
JEKO-1 Cell Proliferation (GI ₅₀)	<7.9 nM
H3K18Ac MSD	14 nM
Tumor Growth Inhibition (TGI) in JEKO-1 Xenograft	67% at 0.5 mg/kg (oral, twice daily)

Table 3: Selectivity and Off-Target Activity of CPI-1612

Target	IC ₅₀ (μM)
hERG	10.4
CYP2C8	1.9
CYP2C19	2.7
Other HATs (Tip60, HAT1, PCAF, MYST2, MYST3, MYST4, GCN5L2)	No significant activity

Signaling Pathways and Experimental Workflows

p300/CBP Signaling Pathway

p300 and CBP act as central nodes in various signaling pathways by co-activating a multitude of transcription factors. Their HAT activity is crucial for the transcriptional activation of target genes involved in cell proliferation, survival, and differentiation.

- To cite this document: BenchChem. [Assessing p300/CBP Inhibition with (R,R)-CPI-1612: Application Notes and Protocols]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15587985/docs#assessing-p300-cbp-inhibition-with-r-r-cpi-1612-application-notes-and-protocols\]](https://www.benchchem.com/product/b15587985/docs#assessing-p300-cbp-inhibition-with-r-r-cpi-1612-application-notes-and-protocols)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

